

4,4'-Biphenyldiamine (Benzidine): A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Biphenyldiamine*

Cat. No.: *B8625781*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of 4,4'-**Biphenyldiamine**, commonly known as benzidine. The document covers its systematic nomenclature, various synonyms, and key identifiers, laying the groundwork for further exploration of its chemical and biological properties.

Nomenclature and Identification

4,4'-**Biphenyldiamine** is an aromatic amine that has been of significant interest due to its industrial applications and well-documented carcinogenicity. Accurate identification is crucial for researchers and professionals working with this compound or its derivatives.

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is [1,1'-Biphenyl]-4,4'-diamine.^[1] However, it is most commonly referred to by its trivial name, benzidine.^[1]

Over the years, a multitude of synonyms and trade names have been used for 4,4'-**Biphenyldiamine**, reflecting its widespread use in various industries, particularly in the manufacturing of dyes. Understanding these alternative names is essential for a comprehensive literature review and for identifying the compound in historical and international contexts.

For unambiguous identification, the Chemical Abstracts Service (CAS) Registry Number is the standard. The primary CAS Number for 4,4'-**Biphenyldiamine** is 92-87-5.[1][2][3][4][5]

A summary of the key identifiers for 4,4'-**Biphenyldiamine** is provided in the table below.

Identifier Type	Value
Preferred IUPAC Name	[1,1'-Biphenyl]-4,4'-diamine[1][2]
Trivial Name	Benzidine[1]
CAS Registry Number	92-87-5[1][2][3][4][5]
Molecular Formula	C12H12N2[2][3][4][5]
Molecular Weight	184.24 g/mol [2][3][5]
InChI	InChI=1S/C12H12N2/c13-11-5-1-9(2-6-11)10-3-7-12(14)8-4-10/h1-8H,13-14H2[1]
InChIKey	HFACYLZERDEV SX-UHFFFAOYSA-N[2]
SMILES	<chem>NC1=CC=C(C=C1)C1=CC=C(N)C=C1</chem> [2]

A comprehensive list of synonyms and other identifiers is presented in the following table to aid in the recognition of this compound from various sources.

Synonyms and Other Identifiers

4,4'-Bianiline[1][6]

4,4'-Biphenyldiamine[1][4][6]

4,4'-Diaminobiphenyl[1][5][6]

4,4'-Diaminodiphenyl[2]

p-Diaminodiphenyl[1][2]

4,4'-Diphenylenediamine[2][4][6]

C.I. Azoic Diazo Component 112[4]

Fast Corinth Base B[4]

Benzidin (German)[4]

Benzidina (Italian, Spanish)[2][4]

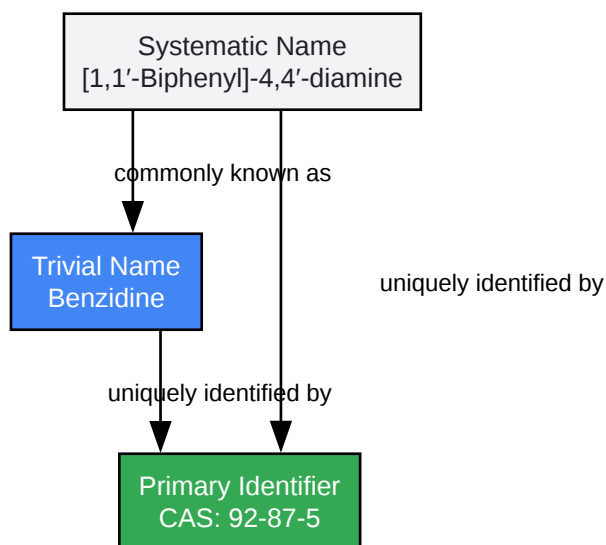
Benzydyna (Polish)[2][4]

p,p'-Bianiline[4]

p,p'-Diaminobiphenyl[4]

Logical Relationship of Nomenclature

The following diagram illustrates the relationship between the systematic name, the common trivial name, and the primary identifier (CAS Number) for 4,4'-**Biphenyldiamine**.



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Nomenclature relationship for 4,4'-**Biphenyldiamine**.

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References

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- 3. CAS-92-87-5, 4,4-Diamino Biphenyl Manufacturers, Suppliers & Exporters in India | 025642 [cdhfinechemical.com]
- 4. Benzidine [webbook.nist.gov]
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